

Dimethyl 2-methoxyisophthalate: A Comprehensive Technical Guide to Synthesis, Characterization, and Advanced Applications

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Compound of Interest

Compound Name:	Dimethyl 2-methoxyisophthalate
CAS No.:	36727-13-6
Cat. No.:	B8689147

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Foreword: As a Senior Application Scientist, I approach chemical characterization not merely as a cataloging of properties, but as a dynamic interplay of molecular design and mechanistic causality. This whitepaper is engineered for researchers and drug development professionals. It moves beyond standard descriptive chemistry to dissect the why behind experimental choices, providing self-validating protocols and authoritative data for **Dimethyl 2-methoxyisophthalate** (CAS: 36727-13-6)[1].

Structural & Physicochemical Profiling

Dimethyl 2-methoxyisophthalate is a highly functionalized aromatic scaffold characterized by a central benzene ring substituted with a methoxy group at the 2-position, flanked by two methyl ester groups at the 1- and 3-positions. This specific arrangement induces significant steric hindrance, forcing the ester carbonyls out of coplanarity with the aromatic ring. This structural rigidity makes it a privileged building block for supramolecular architectures[2] and highly specific enzyme inhibitors[3].

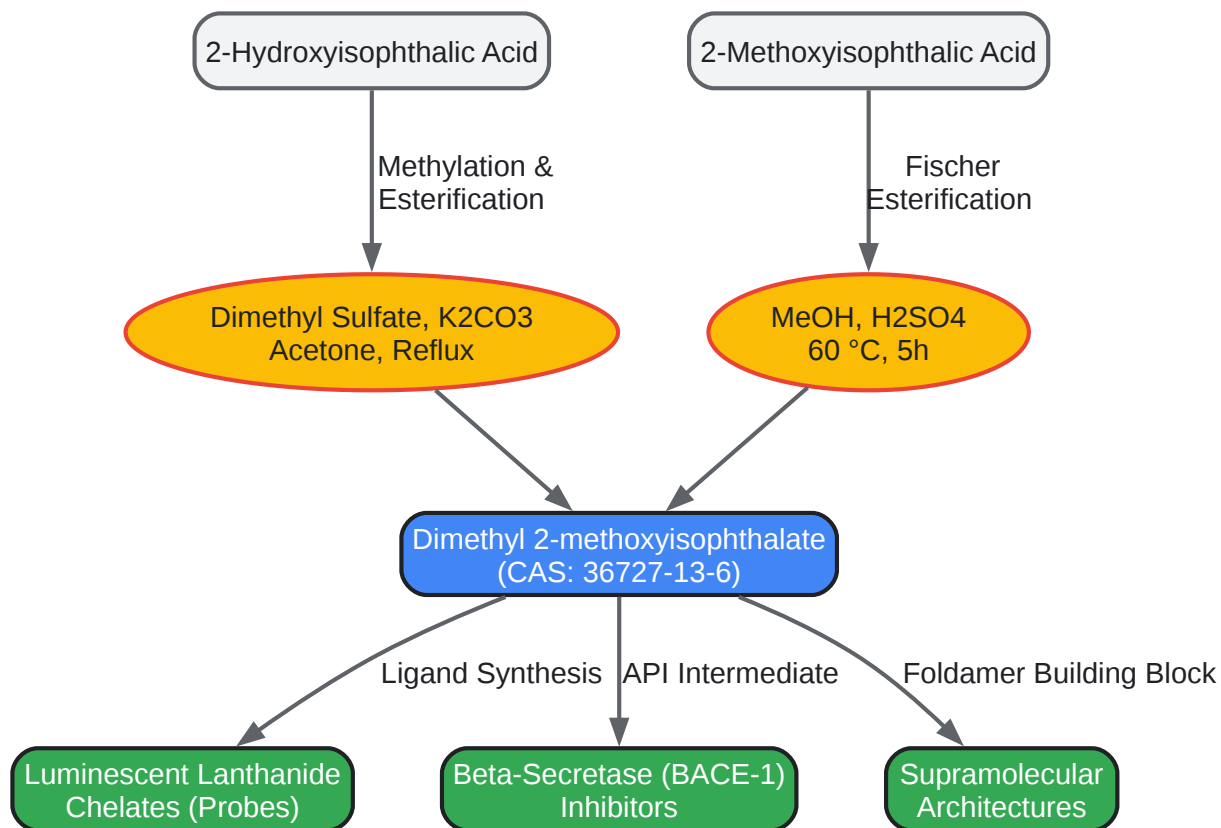
Quantitative Physicochemical Data

The following parameters dictate the compound's behavior in solvent systems and its viability in downstream pharmaceutical applications.

Property	Value	Analytical Method / Source
CAS Number	36727-13-6	Chemical Registry[1]
Molecular Formula	C ₁₁ H ₁₂ O ₅	Structural Analysis
Molecular Weight	224.21 g/mol	Calculated
LogP (Octanol/Water)	1.86	Partition Coefficient Analysis[2]
Topological Polar Surface Area	52.6 Å ²	Computational Profiling[2]
Rotatable Bonds	3	Conformational Analysis[2]
Hydrogen Bond Acceptors	4	Computational Profiling[2]

Mechanistic Pathways & Self-Validating Protocols

The synthesis of **Dimethyl 2-methoxyisophthalate** requires precise control over reaction conditions to ensure high yield and chemoselectivity. Below are two field-proven methodologies, deconstructed to explain the causality behind the reagent choices.



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Synthetic pathways and downstream applications of **Dimethyl 2-methoxyisophthalate**.

Protocol A: One-Pot Global Alkylation

This protocol converts 2-hydroxyisophthalic acid into the target compound via simultaneous etherification and esterification[4].

Step-by-Step Methodology:

- Setup: In a 5 L round-bottom flask, suspend 2-hydroxyisophthalic acid (0.75 mol) and anhydrous potassium carbonate (K₂CO₃, 3.0 mol) in 3.5 L of dry acetone[4].
- Reagent Addition: Add dimethyl sulfate (2.5 mol) in several discrete portions[4].

- Reaction: Reflux the mixture overnight under a nitrogen atmosphere, monitoring progression via Thin Layer Chromatography (TLC)[4].
- Workup: Filter the reaction mixture to remove inorganic salts, then evaporate the filtrate under reduced pressure to yield the product[4].

Causality & Self-Validation:

- Reagent Choice: Dimethyl sulfate is a potent electrophile capable of methylating both the phenol and the carboxylic acids. Anhydrous K_2CO_3 is chosen over NaOH because it acts as a mild base to generate the nucleophilic phenoxide and carboxylate ions without introducing hydroxide ions, which would competitively hydrolyze the newly formed esters.
- Portion-wise Addition: Dimethyl sulfate addition is highly exothermic. Phased addition prevents thermal runaway.
- Self-Validation: The complete disappearance of the broad phenolic OH stretch ($\sim 3200\text{ cm}^{-1}$) in the post-workup IR spectrum confirms that global methylation was successful.

Protocol B: Chemoselective Fischer Esterification

For synthesis starting from 2-methoxyisophthalic acid, a classic Fischer esterification is employed[5].

Step-by-Step Methodology:

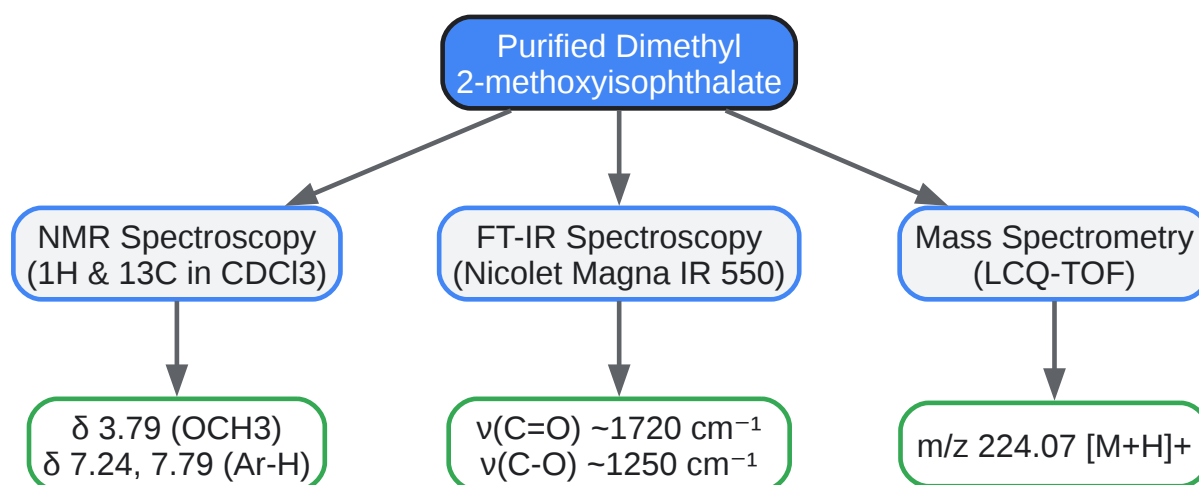
- Setup: Dissolve 2-methoxyisophthalic acid (500 mg, 2.55 mmol) in 10 mL of anhydrous methanol[5].
- Catalysis: Slowly add 1 mL of concentrated sulfuric acid (H_2SO_4)[5].
- Reaction: Stir the solution at 60 °C for 5 hours[5].
- Quenching & Extraction: Cool the mixture and add 10 mL of saturated sodium bicarbonate ($NaHCO_3$) solution. Extract the aqueous layer with dichloromethane ($3 \times 15\text{ mL}$)[5].
- Purification: Dry the combined organic layers over magnesium sulfate, filter, and remove the solvent under reduced pressure[5].

Causality & Self-Validation:

- Le Chatelier's Principle: Methanol serves as both the nucleophile and the solvent. Its massive stoichiometric excess drives the equilibrium toward the ester product.
- Workup Rationale: The NaHCO_3 quench neutralizes the acid catalyst and deprotonates any unreacted starting material, rendering it water-soluble. Consequently, the dichloromethane extraction exclusively isolates the neutral ester product. This creates a self-validating purification step where the organic phase is inherently free of the starting acid.

Analytical Characterization

Robust characterization is non-negotiable for downstream applications. The following parameters define the analytical fingerprint of **Dimethyl 2-methoxyisophthalate**.



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Analytical characterization workflow for validating **Dimethyl 2-methoxyisophthalate**.

Nuclear Magnetic Resonance (NMR)

^1H NMR (CDCl_3) reveals the distinct electronic environment of the molecule. The central methoxy protons appear as a sharp singlet at δ 3.79 ppm (3H)[4]. The aromatic protons exhibit an AB_2 spin system due to the molecule's symmetry: the para-proton (relative to the methoxy group) appears as a triplet at δ 7.24 ppm ($J = 7.5$ Hz, 1H), while the two meta-protons appear

as a doublet at δ 7.79 ppm ($J = 7.5$ Hz, 2H)[4]. The ester methyl protons typically resonate as a singlet around δ 3.9 ppm.

Infrared Spectroscopy (FT-IR)

Analyzed via a Nicolet Magna IR 550 Fourier transform spectrometer[4], the compound exhibits a strong, sharp absorption band at ~ 1720 cm^{-1} , characteristic of the ester carbonyl (C=O) stretching. A secondary prominent band at ~ 1250 cm^{-1} confirms the asymmetric C-O-C stretching of the aromatic ether.

Strategic Applications in Advanced Modalities

A. Beta-Secretase (BACE-1) Inhibitors for Alzheimer's Disease

Dimethyl 2-methoxyisophthalate is a critical precursor in the synthesis of BACE-1 inhibitors[3]. BACE-1 (memapsin-2) is the protease responsible for the cleavage of amyloid precursor protein, a primary driver of Alzheimer's pathology[3].

- **Protocol for Downstream Functionalization:** To build the inhibitor scaffold, the ether must be chemoselectively cleaved. The compound (3.01 mmol) is dissolved in anhydrous CH_2Cl_2 at 0 °C, and Boron Tribromide (BBr_3 , 1.0M in CH_2Cl_2 , 2.5 eq) is added dropwise[3]. After warming to room temperature for 2 hours, the reaction is quenched with anhydrous MeOH[3].
- **Causality:** BBr_3 acts as a hard Lewis acid, coordinating selectively to the sterically accessible ether oxygen rather than the ester carbonyls at 0 °C. The anhydrous MeOH quench safely decomposes excess BBr_3 while re-esterifying any transiently cleaved methyl esters, ensuring absolute chemoselectivity.

B. Luminescent Lanthanide Metal Chelates

The compound is utilized to synthesize salicylamide-based polydentate ligands that chelate lanthanide series metals (e.g., Europium, Terbium)[4]. These complexes are highly prized as luminescent probes in molecular biology because they act as "antenna" chromophores. They absorb UV light and transfer the energy to the lanthanide ion, resulting in exceptionally high quantum yields and long-lifetime fluorescence that eliminates background autofluorescence in high-throughput biological assays[4].

C. Supramolecular Architectures & Foldamers

In materials science, the compound is converted into rigid oligoanthranilamides and hydrazide foldamers[2]. The steric bulk of the methoxy group forces the oligomers into highly rigid, planar, and zigzagged conformations in both solution and solid states, stabilized by intramolecular three-center hydrogen bonding[2]. These properties make it an indispensable building block for self-assembling metallocyclophanes and synthetic host cavities[2].

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